

A comparative assessment of the environmental impact of Diisodecyl adipate

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Compound of Interest

Compound Name: Diisodecyl adipate

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A Comparative Environmental Impact Assessment of Diisodecyl Adipate

For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Diisodecyl Adipate** and Its Alternatives

Diisodecyl adipate (DIDA) is a high molecular weight adipate plasticizer utilized in a variety of applications, including in the composition of flexible PVC products. As the regulatory landscape and environmental consciousness evolve, a thorough understanding of the environmental footprint of such additives is paramount. This guide provides a comparative assessment of the environmental impact of DIDA against other common plasticizers, including other adipates, phthalates, and bio-based alternatives, supported by available experimental data.

Executive Summary

Diisodecyl adipate generally exhibits a favorable environmental profile compared to some traditional phthalate plasticizers, characterized by low aquatic toxicity and an expectation of ready biodegradability. However, a comprehensive body of publicly available, peer-reviewed data for DIDA remains limited, often necessitating a read-across approach from structurally similar adipate esters. Alternatives such as bio-based plasticizers are emerging with the potential for a reduced carbon footprint, though their overall environmental impact requires a holistic life-cycle perspective. This guide synthesizes the available data to facilitate an informed comparison.

Data Presentation: A Comparative Overview

The following tables summarize the available quantitative data for DIDA and its alternatives concerning their environmental impact. It is important to note that direct, comparable experimental data for DIDA is not always available, and some values are based on estimations or data from similar compounds.

Table 1: Comparative Aquatic Ecotoxicity Data

Plasticizer	Test Organism	Endpoint	Value (mg/L)	Reference
Diisodecyl adipate (DIDA)	Daphnia magna (Water Flea)	48h EL50	> 100	ECHA Dossier
Oncorhynchus mykiss (Rainbow Trout)	96h LL50	> 100	ECHA Dossier	
Pseudokirchneriella subcapitata (Green Algae)	72h EL50	> 100	ECHA Dossier	
Di(2-ethylhexyl) adipate (DEHA)	Daphnia magna (Water Flea)	48h EC50	0.48 - 0.85	[1]
Fish (various)	96h LC50	> 0.78	[1]	
Algae	-	Not acutely toxic at or above water solubility	[1]	
Dibutyl adipate (DBA)	Oryzias latipes (Japanese Rice Fish)	96h LC50	3.7	[2]
Daphnia magna (Water Flea)	48h EC50	17	[2]	
Selenastrum capricornutum (Green Algae)	-	NOEC = 2.0	[2]	
Diethyl terephthalate (DOTP)	Pimephales promelas (Fathead Minnow)	96h LC50	> 984	[3]
Daphnia magna (Water Flea)	48h EC50	0.0014	[3]	
Selenastrum capricornutum	72h EC50	> 0.86	[3]	

(Green Algae)

Diisononyl cyclohexane-1,2- dicarboxylate (DINCH)	Fish, Daphnia, Algae	LC50/EC50	Not toxic up to the limit of water solubility	[4]
Acetyl tributyl citrate (ATBC)	Lepomis macrochirus (Bluegill Sunfish)	96h LC50	38 - 60	[5]
Daphnia magna (Water Flea)	24h EC50	> 1	[5]	
Desmodesmus subspicatus (Green Algae)	72h EC50	11.5	[5]	
Epoxidized soybean oil (ESBO)	Rat (Oral)	LD50	> 5000 mg/kg	[6]
Rabbit (Dermal)	LD50	> 20 mL/kg	[6]	

Note: The ecotoxicity of DIDA is reported as Loading Rate (L) or Eluate (E) 50, which is common for substances with low water solubility.

Table 2: Biodegradability Data

Plasticizer	Test Method	Result	Reference
Diisodecyl adipate (DIDA)	OECD 301F	83% (28 days)	ECHA Dossier
Di(2-ethylhexyl) adipate (DEHA)	-	Readily biodegradable	[1]
Dibutyl adipate (DBA)	-	Readily biodegradable	[2]
Dioctyl terephthalate (DOTP)	-	Biodegradable	[7]
Acetyl tributyl citrate (ATBC)	-	Biodegradable	[8]

Experimental Protocols

The environmental data presented are primarily derived from standardized test protocols established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for the key experiments cited.

Aquatic Toxicity Testing

Standardized acute toxicity tests are conducted on representatives of three trophic levels: algae (OECD 201), aquatic invertebrates (OECD 202), and fish (OECD 203).

- **OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test:** This test exposes a population of exponentially growing green algae to the test substance in a nutrient-rich medium for 72 hours. The inhibition of growth is measured by cell counts or other biomass surrogates, and the EC50 (the concentration causing a 50% reduction in growth) is determined.
- **OECD 202: Daphnia sp. Acute Immobilisation Test:** Young daphnids (*Daphnia magna*) are exposed to a range of concentrations of the test substance for 48 hours. The endpoint is immobilization, and the EC50 (the concentration causing 50% of the daphnids to become immobile) is calculated.

- OECD 203: Fish, Acute Toxicity Test: Fish (e.g., Rainbow Trout or Zebrafish) are exposed to the test substance in a static or semi-static system for 96 hours. The primary endpoint is mortality, and the LC50 (the concentration that is lethal to 50% of the test fish) is determined.

Ready Biodegradability Testing

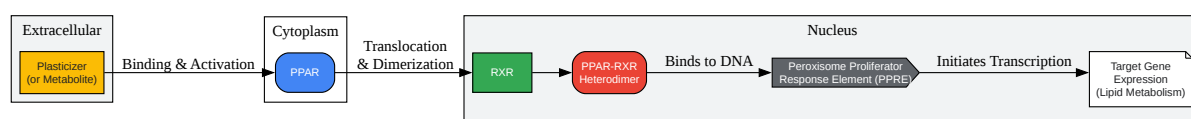
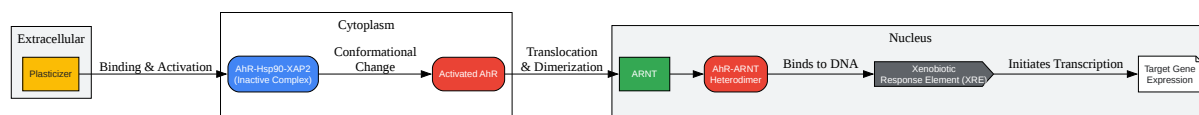
- OECD 301: Ready Biodegradability: This series of tests evaluates the potential for a chemical to be readily biodegradable under aerobic conditions. A common method is the OECD 301F (Manometric Respirometry Test). In this test, a mixture of the test substance, a mineral medium, and a microbial inoculum (typically from activated sludge) is incubated in a closed flask. The biodegradation is determined by measuring the oxygen consumed by the microorganisms over a 28-day period. A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test. Adipate esters are generally considered to be readily biodegradable.^[9]

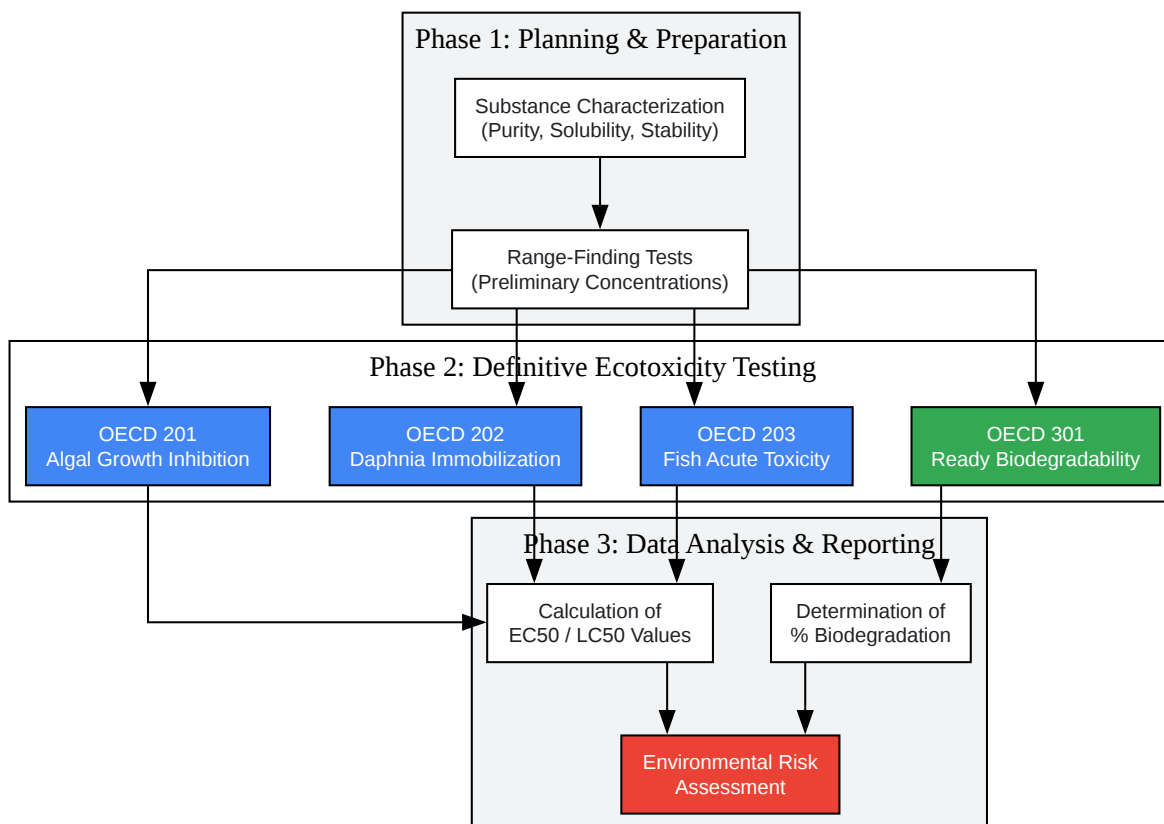
Signaling Pathways and Environmental Impact

Plasticizers can exert sublethal effects on organisms by interfering with endocrine signaling pathways. Two key nuclear receptors implicated in the endocrine-disrupting effects of some plasticizers are the Aryl Hydrocarbon Receptor (AhR) and the Peroxisome Proliferator-Activated Receptors (PPARs).

Aryl Hydrocarbon Receptor (AhR) Pathway

The AhR is a ligand-activated transcription factor that regulates the expression of genes involved in xenobiotic metabolism. Activation of AhR by certain environmental contaminants can lead to a range of toxic effects.





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